

# An In-Depth Technical Guide to the Physical Properties of N-Ethylaniline

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## Compound of Interest

Compound Name: *N-Ethylaniline*

Cat. No.: *B1678211*

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This guide provides a comprehensive overview of the key physical properties of **N-Ethylaniline**, specifically its boiling and melting points. It is intended for researchers, scientists, and professionals in drug development who require precise and well-documented data. This document includes a summary of quantitative data, detailed experimental protocols for the determination of these properties, and a logical workflow diagram.

## Core Physical Properties of N-Ethylaniline

**N-Ethylaniline** (CAS No. 103-69-5) is a colorless to light yellow or brown liquid organic compound with the chemical formula  $C_8H_{11}N$ .<sup>[1][2][3]</sup> It is a crucial intermediate in the synthesis of various dyes, pharmaceuticals, and other fine chemicals.<sup>[1][3][4]</sup> Accurate knowledge of its physical properties is essential for its handling, reaction design, and purification.

## Quantitative Data Summary

The boiling and melting points of **N-Ethylaniline** have been determined and reported across various chemical data sources. A summary of these values is presented below for easy reference and comparison.

Physical Property	Value	Source
Boiling Point	201.7 °C (at 760 mmHg)	[4]
204 °C		
204 - 205 °C	[1]	
205 °C	[2][3][5][6][7]	
400.5 °F (204.7 °C) (at 760 mmHg)	[8]	
Melting Point	-63 °C	[1][3][4][5][7]
-63.5 °C	[2]	
-64 °C	[6]	
-82.3 °F (-63.5 °C)	[8]	

## Experimental Protocols

The determination of boiling and melting points is fundamental to the characterization of a chemical substance. The following are detailed methodologies for these key experiments.

### 1. Boiling Point Determination (Distillation Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. The distillation method is a common and accurate technique for this measurement.

- Apparatus: A standard distillation apparatus is assembled, consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- Procedure:
  - The **N-Ethylaniline** sample is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
  - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor.

- The flask is heated gently.
- The temperature is recorded when the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point at the recorded atmospheric pressure.
- Correction: Since boiling point is pressure-dependent, the observed boiling point may need to be corrected to standard pressure (760 mmHg) using a nomograph or the Sidney-Young equation.

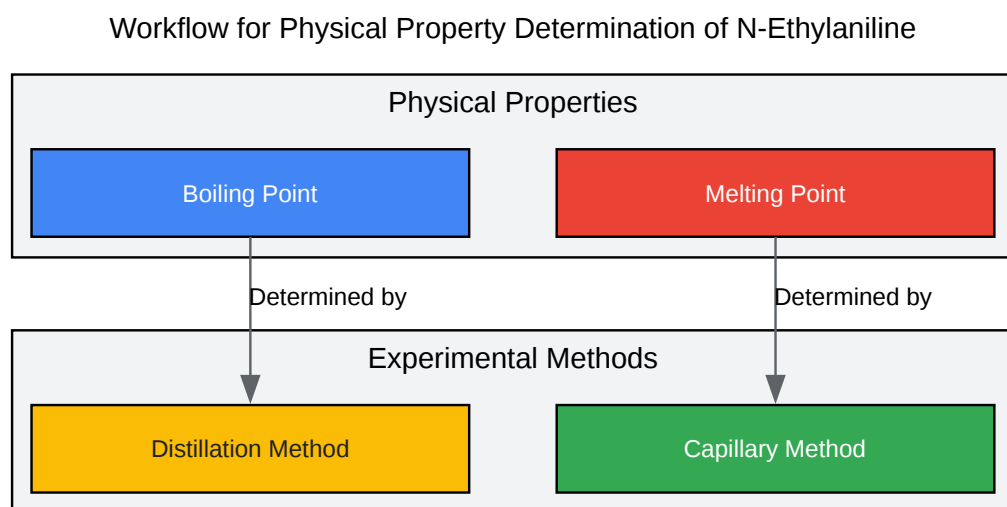
## 2. Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it changes state from solid to liquid. For substances like **N-Ethylaniline** that are liquid at room temperature, this is often referred to as the freezing point. The capillary method is a standard technique for determining the melting range of a substance.

- Apparatus: A melting point apparatus, which consists of a heated block with a sample holder, a thermometer or temperature probe, and a viewing lens. A capillary tube is also required.
- Procedure:
  - A small amount of the **N-Ethylaniline** sample is introduced into a capillary tube, which is then sealed.
  - The sample is frozen using a suitable cooling bath (e.g., dry ice/acetone).
  - The capillary tube is placed in the melting point apparatus.
  - The sample is heated at a slow, controlled rate (typically 1-2 °C per minute).
  - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
  - The temperature at which the last crystal melts is recorded as the end of the melting range. For a pure substance, this range should be narrow.

# Logical Workflow for Physical Property Determination

The following diagram illustrates the logical relationship between the physical properties of **N-Ethylaniline** and the experimental methods used for their determination.



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